

# m-Phenylene phosphorodichloridate chemical properties and structure

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## Compound of Interest

Compound Name: *m-Phenylene  
phosphorodichloridate*

Cat. No.: *B6317299*

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## An In-depth Technical Guide to m-Phenylene Phosphorodichloridate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **m-Phenylene phosphorodichloridate**, a key reagent in synthetic chemistry.

## Core Chemical Properties and Structure

**m-Phenylene phosphorodichloridate**, systematically known as 1,3-Phenylene bis(phosphorodichloridate), is a reactive organophosphorus compound. Its molecular structure consists of a central benzene ring substituted at the meta positions with two phosphorodichloridate groups. Each phosphorus atom is in a tetrahedral geometry.

Table 1: Chemical and Physical Properties of **m-Phenylene Phosphorodichloridate**

Property	Value	Source
Chemical Name	1,3-Phenylene bis(phosphorodichloridate)	
Synonym	m-Phenylene phosphorodichloridate	
CAS Number	38135-34-1	[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>4</sub> O <sub>4</sub> P <sub>2</sub>	[1]
Molecular Weight	343.8 g/mol	[1]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Reacts with water	

## Molecular Structure

The structure of **m-Phenylene phosphorodichloridate** is characterized by a planar phenyl ring with phosphorodichloridate groups at positions 1 and 3.

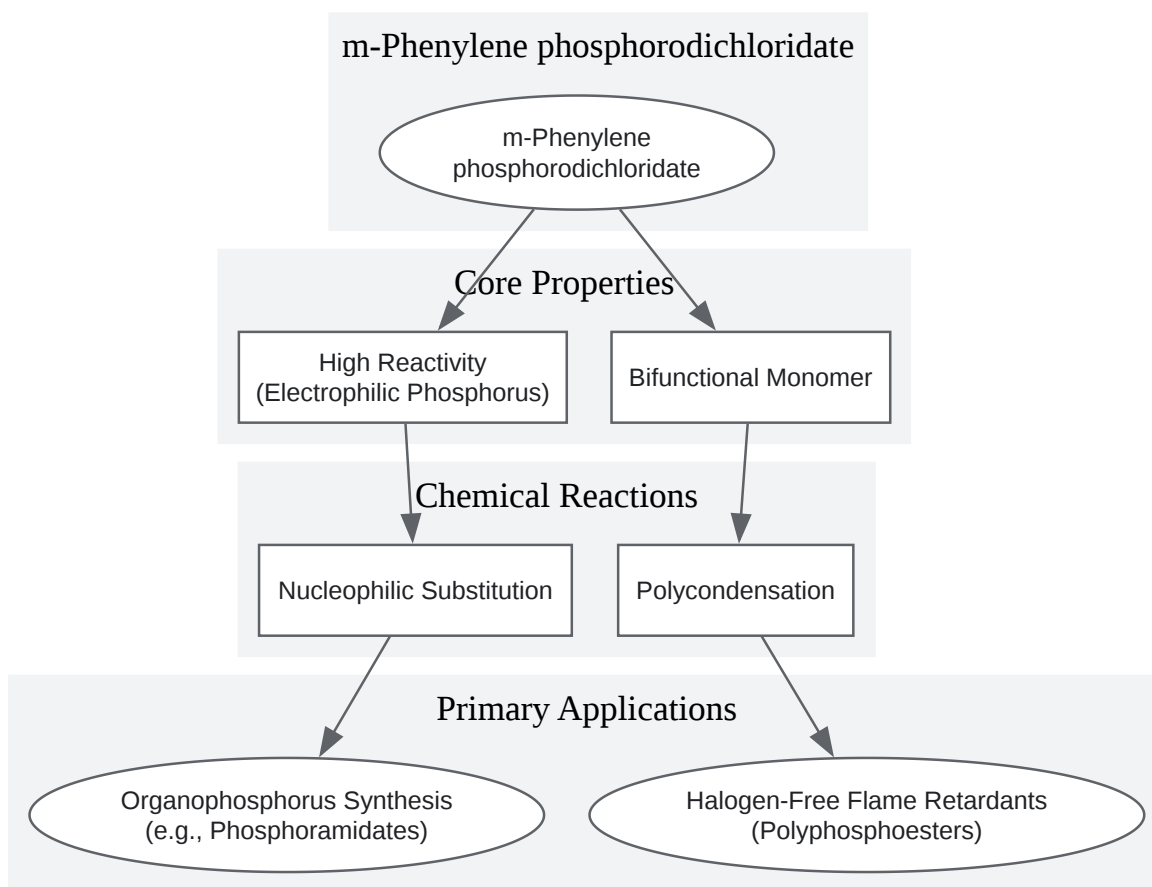
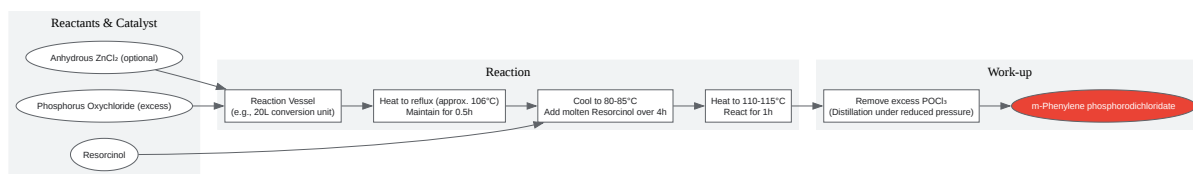
Chemical structure of **m-Phenylene phosphorodichloridate**.

## Experimental Protocols

### Synthesis of m-Phenylene Phosphorodichloridate

A common method for the synthesis of **m-Phenylene phosphorodichloridate** involves the reaction of resorcinol with excess phosphorus oxychloride. While a detailed, peer-reviewed protocol for this specific compound is not readily available in the searched literature, a representative procedure for a similar reaction is described in a patent for the preparation of a flame retardant resorcinol phosphate. This can be adapted for the synthesis of the target molecule.

Experimental Workflow for Synthesis



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## References

- 1. researchgate.net [researchgate.net]
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